

# Optimizing application timing of Tolpyralate for control of late-emerging weeds

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## Compound of Interest

Compound Name: Tolpyralate

Cat. No.: B1419106

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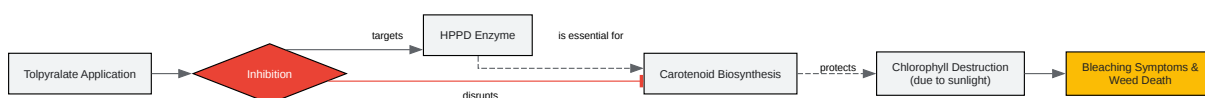
## Technical Support Center: Tolpyralate Application

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers optimizing the application timing of **Tolpyralate** for the control of late-emerging weeds.

## Frequently Asked Questions (FAQs)

Q1: What is the mode of action for **Tolpyralate**?

A1: **Tolpyralate** is a selective, post-emergence herbicide belonging to the 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor class (WSSA Group 27).<sup>[1][2]</sup> It is absorbed by the leaf and stem tissue and works by blocking the HPPD enzyme.<sup>[2][3]</sup> This inhibition disrupts the plant's ability to produce essential compounds, which in turn interrupts the formation of carotenoid pigments.<sup>[2][3]</sup> The lack of carotenoids leads to the destruction of chlorophyll by sunlight, causing bleaching of new plant growth and eventual death of susceptible weeds.<sup>[1][2][3]</sup> While complete weed death may take up to two weeks, the weeds cease to compete with the crop shortly after application.<sup>[2][4]</sup>



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**Caption: Tolpyralate's mode of action via HPPD enzyme inhibition.**

Q2: What is the optimal timing for **Tolpyralate** application to control late-emerging weeds?

A2: For late-emerging weeds, a second application of **Tolpyralate** or timely cultivation may be required as the herbicide has limited pre-emergence activity.[4] Best results are achieved when **Tolpyralate** is applied to young, actively growing weeds.[4] Studies have shown that for several weed species, an early to mid-post-emergence application is effective, targeting weeds before they reach 30 cm in height.[5][6] However, the control of certain grass weeds, like barnyardgrass and green foxtail, can decline if the application is delayed to a late-post timing.[5] It is crucial to treat heavy weed infestations before they become too competitive with the crop.[4]

Q3: What factors can influence the efficacy of **Tolpyralate**?

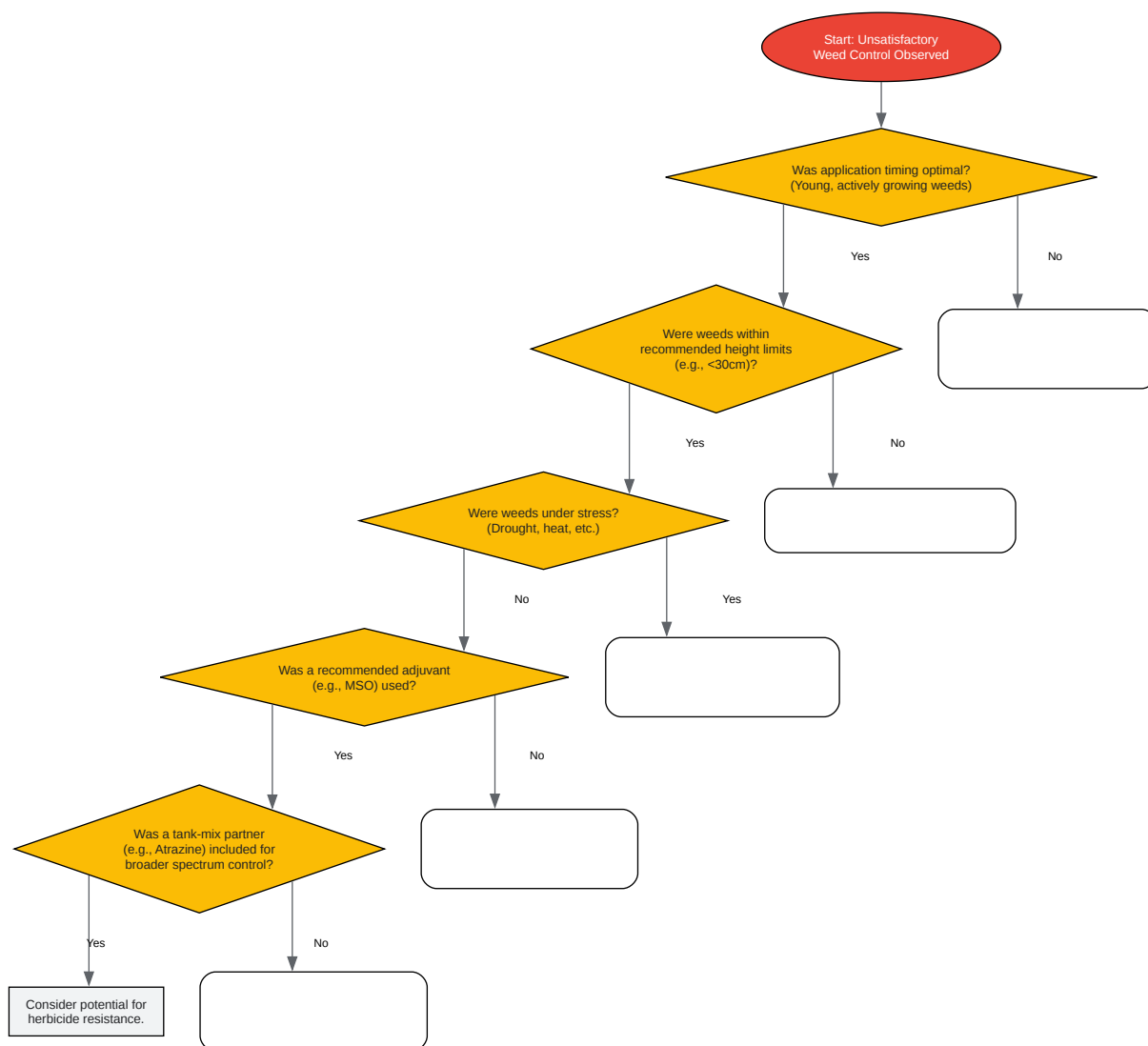
A3: Several factors impact **Tolpyralate's** performance:

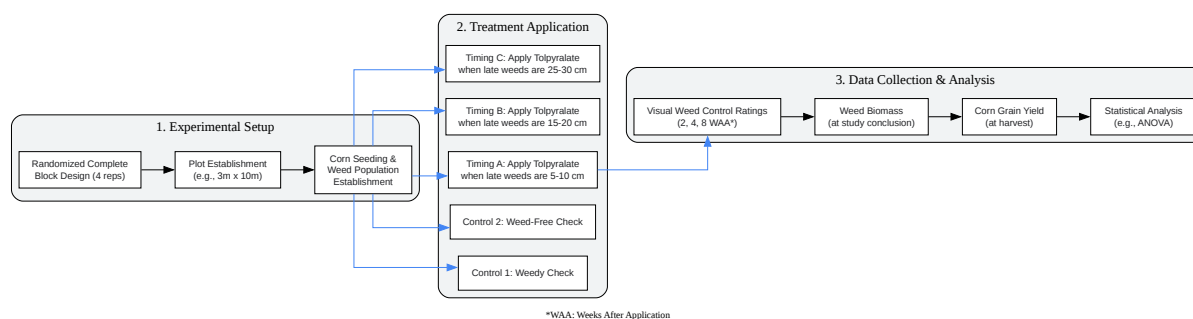
- **Weed Size:** Applications made to weeds larger than the recommended size may result in unsatisfactory control.[4] For instance, delaying application until weeds are taller than 30 cm can reduce efficacy.[6]
- **Environmental Conditions:** Performance is maximized when applied during warm, moist conditions (70°F or more) with adequate soil moisture before and after application.[4] Efficacy can be reduced if weeds are under stress from drought, extreme temperatures, or water-saturated soils.[4]
- **Adjuvants:** The use of adjuvants like Methylated Seed Oil (MSO) is recommended to increase efficacy.[7] Studies show that MSO can substantially improve weed control compared to applying **Tolpyralate** alone, particularly for species like velvetleaf.[8]
- **Tank-Mixing:** Tank-mixing **Tolpyralate** with other herbicides, such as atrazine, can increase the speed of control, broaden the weed spectrum, and improve consistency.[4][9]

## Troubleshooting Guide

Issue: Poor or incomplete control of target weeds after **Tolpyralate** application.

This guide will help you diagnose potential causes for reduced efficacy.





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